

Essential Safety and Disposal Procedures for 3c-b-Fly Hydrochloride

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Compound of Interest

Compound Name: 3c-b-Fly hydrochloride

Cat. No.: B592872

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety and logistical information for the proper disposal of **3c-b-Fly hydrochloride**. Given that the physiological and toxicological properties of this compound are not fully known, a cautious approach to its handling and disposal is imperative to ensure laboratory safety and environmental protection.

Chemical and Physical Properties

A summary of the available quantitative data for **3c-b-Fly hydrochloride** is presented below. The lack of complete data underscores the necessity of handling this compound with care, as potential hazards may be uncharacterized.

Property	Data	Reference
Molecular Formula	C ₁₃ H ₁₆ BrNO ₂ • HCl	[1]
Molecular Weight	334.6 g/mol	[1]
Appearance	Crystalline Solid	[1]
Purity	≥95%	[1]
Melting Point	Undetermined	[2]
Boiling Point	Undetermined	[2]
Flammability	Product is not flammable	[2]
Solubility	DMF: 1 mg/ml, DMSO: 5 mg/ml, DMSO:PBS (pH 7.2) (1:1): 0.5 mg/ml	[1]
Hazard Classification (GHS)	The substance is not classified	[2]

Disposal Protocol for 3c-b-Fly Hydrochloride

Due to the unknown toxicological profile of **3c-b-Fly hydrochloride**, it is crucial to manage its waste as if it were hazardous. The following step-by-step procedure is based on established best practices for the disposal of novel research compounds.

Step 1: Waste Segregation

- Immediately segregate all waste materials containing **3c-b-Fly hydrochloride** from other laboratory waste streams at the point of generation.[3]
- This includes contaminated personal protective equipment (PPE), weighing boats, pipette tips, and any solutions containing the compound.
- Use dedicated, clearly labeled, and chemically compatible waste containers.[3]

Step 2: Waste Container Labeling

- Properly label the hazardous waste container with the following information:

- The words "Hazardous Waste".^[3]
- The full chemical name: "**3c-b-Fly hydrochloride**". Avoid using abbreviations or chemical formulas.^[3]
- The approximate concentration and quantity of the waste.
- The statement: "Hazards Not Fully Known".^[3]
- The date when waste was first added to the container (accumulation start date).^[3]
- Your name, laboratory, and contact information.^[3]

Step 3: Storage of Chemical Waste

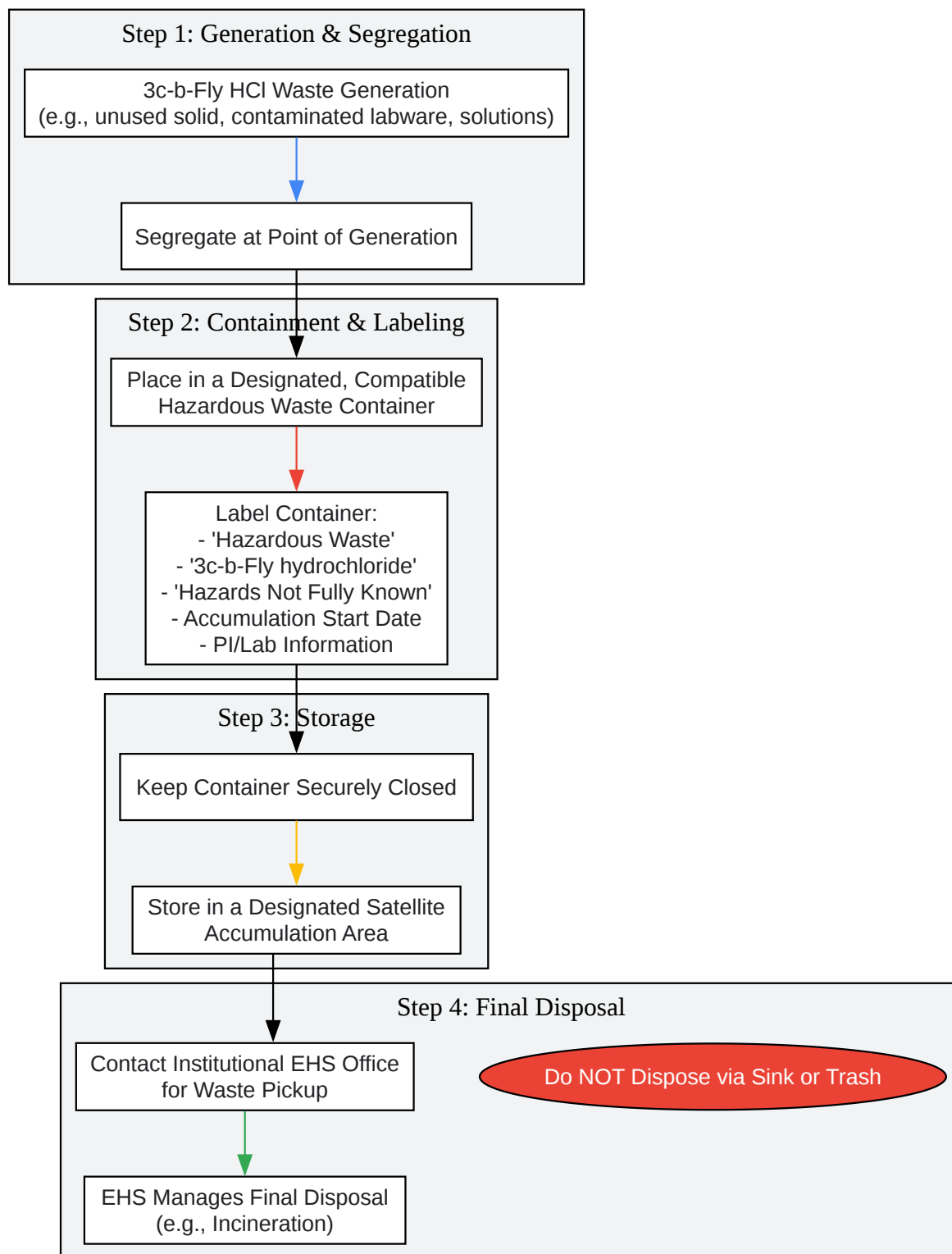
- Store the sealed waste container in a designated and secure satellite accumulation area within the laboratory.
- Ensure the storage area is away from general laboratory traffic and incompatible materials.
- The container must be kept closed at all times, except when adding waste.

Step 4: Arrange for Disposal

- Do not dispose of **3c-b-Fly hydrochloride** down the drain or in the regular trash. The Safety Data Sheet indicates it is slightly hazardous for water and should not be allowed to enter sewers or ground water.^[2]
- Contact your institution's Environmental Health and Safety (EHS) office to schedule a pickup for hazardous chemical waste.
- Provide the EHS office with all available information regarding the compound.

Experimental Workflow for Disposal

The following diagram illustrates the logical workflow for the proper disposal of **3c-b-Fly hydrochloride**, emphasizing a conservative approach due to its unknown toxicological properties.



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Caption: Disposal workflow for **3c-b-Fly hydrochloride**.

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